

Application Notes and Protocols for the HQ005 Electric Actuator

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidance on the proper handling, storage, installation, and operation of the **HQ005** electric actuator in a research and development environment. Adherence to these protocols will ensure the longevity of the equipment and the integrity of your automated processes.

Handling and Storage

Proper handling and storage of the **HQ005** electric actuator are crucial to prevent damage and ensure optimal performance.

1.1 Handling:

- Avoid dropping or subjecting the actuator to impact.
- Do not lift the actuator by the handwheel or any attached cabling.
- Ensure hands are clean and dry before handling to prevent contamination of the housing.

1.2 Storage Protocol:

• Environment: Store the actuator in a clean, cool, and dry environment.[1] The ambient temperature should be between -20°C and +70°C.



- Positioning: Store the actuator off the floor to prevent exposure to dust and moisture. If stored outdoors, ensure it is elevated to avoid immersion in water or snow.[1]
- Protection: Keep the actuator covered with a dust protector. The conduit openings should be sealed to prevent ingress of foreign materials.[1]
- Moisture Prevention: For long-term storage, it is advisable to use a desiccant to prevent moisture buildup inside the housing.

Product Specifications

The **HQ005** is a quarter-turn electric actuator suitable for the automation of small ball and butterfly valves in laboratory and pilot plant settings.

Parameter	Specification	Reference	
Torque Output	50 Nm	[2][3][4]	
Operating Time (90°)	13 seconds	[4]	
Power Supply	85-265V AC (1ph, 50/60Hz) or 24V AC/DC	[4]	
Rated Current (AC)	0.2A (110V), 0.1A (220V)	[1]	
Rated Current (DC/AC)	0.8A (24V)	[1]	
Duty Cycle	70% (S4)	[3][4]	
Enclosure Rating	IP67	[3][4]	
Ambient Temperature	-20°C to +70°C	[3][4]	
Mounting	ISO 5211 (F03, F04, F05, F07) [3][4]		
Weight	2.6 kg	[1]	
Motor	Brushless DC (BLDC) motor	[3]	
Housing Material	Aluminum die-cast, hard- anodized with polyester powder coating	[3]	



Experimental Protocols: Installation and Commissioning

This section details the protocol for the installation and commissioning of the **HQ005** actuator for automated valve control in a laboratory setup.

3.1 Pre-Installation Checks:

- Verify that the actuator's specifications (voltage, torque) match the requirements of the valve and the experimental setup.
- Inspect the actuator for any signs of damage that may have occurred during shipping.
- Ensure the valve is in the fully open or fully closed position before mounting the actuator.

3.2 Mechanical Installation Protocol:

- Ensure the mounting flange of the valve is clean and free of debris.
- Align the actuator's drive shaft with the valve stem.
- Mount the actuator onto the valve's ISO 5211 mounting pad.
- Secure the actuator with appropriate bolts and washers, tightening them in a cross pattern to ensure even pressure.

3.3 Electrical Installation Protocol:

- Safety First: Disconnect all power sources before making any electrical connections.
- Remove the actuator cover to access the terminal block.
- Refer to the specific wiring diagram for your model (On/Off or Modulating) and power supply.
- Connect the power supply wires to the designated terminals.
- Connect any control signal wires (for modulating actuators) to the appropriate terminals.



- Ensure all connections are secure and that there are no loose strands of wire.
- Close and secure the actuator cover, ensuring the O-ring seal is correctly in place to maintain the IP67 rating.
- 3.4 Commissioning Protocol:
- Apply power to the actuator.
- For on-off actuators, send a signal to open and close the valve, verifying the correct direction of rotation.
- For modulating actuators, apply a control signal (e.g., 4-20mA or 0-10V) and verify that the actuator moves to the correct intermediate positions.
- Check the visual position indicator on the top of the actuator to confirm it accurately reflects the valve's position.
- Set the limit switches if necessary to define the open and closed positions.

Diagrams

4.1 Installation Workflow



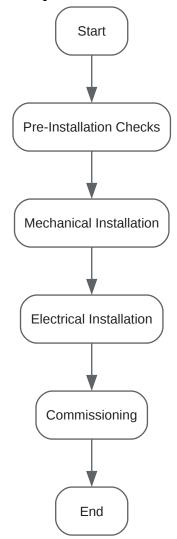


Figure 1: HQ005 Installation Workflow

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4.2 On/Off Control Logic



Figure 2: On/Off Control Logic



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4.3 Modulating Control Signal Pathway



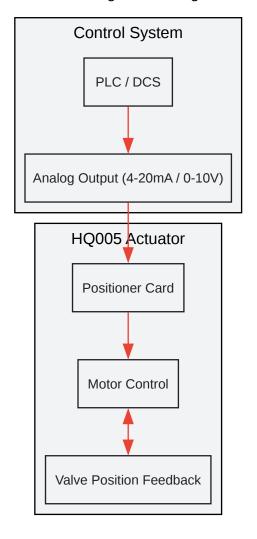


Figure 3: Modulating Control Signal Pathway

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Maintenance and Troubleshooting

Regular maintenance will extend the life of the **HQ005** actuator.

5.1 Preventative Maintenance:

 Annual Inspection: At least once a year, disconnect power and inspect the actuator. Check for any signs of corrosion, damage to the housing, and secure mounting.



- Lubrication: The **HQ005** is lubricated for life and should not require additional lubrication under normal operating conditions.[1]
- Cycling: If the actuator is idle for extended periods, it is recommended to cycle it at least once a month to ensure proper operation.

5.2 Troubleshooting:

Problem	Possible Cause	Solution	Reference
Actuator does not operate	No power supply	Verify the line voltage matches the actuator's nameplate rating. Check fuses and circuit breakers.	[1]
Incorrect wiring	Check the internal wiring against the provided wiring diagram.	[1]	_
Actuator moves in the wrong direction	Incorrect wiring of open/close signals	Reverse the wiring for the open and close signals.	
Actuator does not fully open or close	Limit switches are not set correctly	Adjust the limit switch cams to the desired open and closed positions.	-
Valve position does not match control signal (modulating)	Incorrect calibration	Recalibrate the positioner card according to the manufacturer's instructions.	



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